

Naranol Hydrochloride: A Technical Overview of its Chemical Properties and Pharmacological Profile

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Compound of Interest

Compound Name: *Naranol*

Cat. No.: *B14165536*

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Introduction

Naranol hydrochloride is a tetracyclic compound synthesized in the late 1960s, identified by the code W-5494A.^[1] Preclinical studies have indicated its potential as an antidepressant, anxiolytic, and antipsychotic agent.^[1] Despite these initial findings, **Naranol** hydrochloride was never commercialized, and as a result, publicly available data on its detailed chemical and pharmacological properties are limited. This guide provides a comprehensive overview of the currently available information on **Naranol** hydrochloride, highlighting areas where data is scarce.

Core Chemical Properties

A summary of the core chemical identifiers for **Naranol** hydrochloride is presented below.

| Property | Value | Source |
|------------------|--|--------|
| IUPAC Name | 8,10-dimethyl-8,9,10,11,11a,12-hexahydro-7aH-benzo[2][3]chromeno[3,2-c]pyridin-7a-ol hydrochloride | [1] |
| CAS Number | 34256-91-2 | [1] |
| Chemical Formula | C ₁₈ H ₂₂ ClNO ₂ | [4] |
| Molecular Weight | 319.83 g/mol | [4] |
| Canonical SMILES | CC1CN(C)CC2C1(OC3=C(C2)C4=CC=CC=C4C=C3)O.Cl | [4] |
| InChI Key | IBSSDTOGUGCBDB-UHFFFAOYSA-N | [4] |

Physicochemical Properties

Detailed experimental data regarding the physicochemical properties of **Naranol** hydrochloride are not readily available in the public domain. The following table summarizes the current status of this information.

| Property | Value | Experimental Protocol |
|---------------|--|-----------------------|
| Melting Point | Data not available | Not available |
| Boiling Point | Data not available | Not available |
| Solubility | Poor aqueous solubility has been suggested.[1] No quantitative data is available for water or common organic solvents. | Not available |
| pKa | Data not available | Not available |
| LogP | Data not available | Not available |

The lack of empirical data for these fundamental properties presents a significant gap in the comprehensive physicochemical characterization of **Naranol** hydrochloride.

Spectroscopic Data

Specific spectroscopic data such as ^1H -NMR, ^{13}C -NMR, IR, or Mass Spectrometry for **Naranol** hydrochloride are not detailed in the available literature. Such data would be invaluable for the structural confirmation and analysis of this compound.

Pharmacological Profile

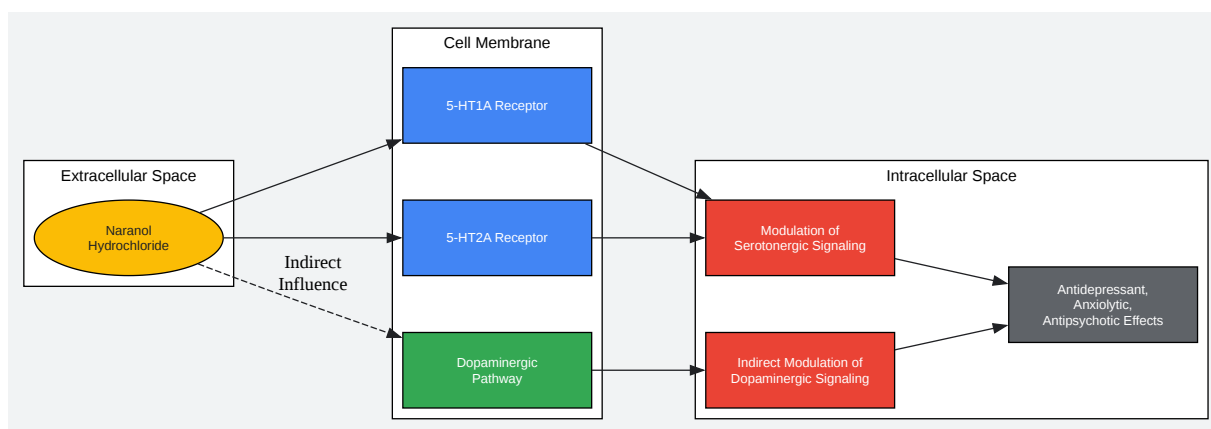
Naranol hydrochloride is described as a psychotropic agent with a polypharmacological profile, suggesting it interacts with multiple neurotransmitter systems.^[1]

Mechanism of Action

The proposed mechanism of action for **Naranol** hydrochloride involves the modulation of serotonergic and dopaminergic pathways.^[1] It is suggested to have an affinity for serotonin receptors, specifically 5-HT_{1A} and 5-HT_{2A}, similar to some atypical antipsychotics.^[1] Additionally, it is thought to indirectly influence dopaminergic pathways.^[1] However, specific binding affinities (e.g., K_i or IC_{50} values) for these receptors have not been reported. The exact downstream signaling cascades activated or inhibited by **Naranol** hydrochloride remain uncharacterized.

Proposed Signaling Pathway

Due to the limited information on the specific molecular interactions and downstream effects of **Naranol** hydrochloride, a detailed signaling pathway cannot be definitively constructed. The following diagram represents a high-level, conceptual illustration of its proposed general mechanism of action based on the available information.



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A conceptual diagram of the proposed mechanism of action for **Naranol** hydrochloride.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Naranol** hydrochloride or for the determination of its physicochemical and pharmacological properties are not described in the publicly accessible literature.

Conclusion

Naranol hydrochloride represents a chemical entity with a potentially interesting pharmacological profile. However, the lack of comprehensive, publicly available data on its chemical and physical properties, as well as a detailed understanding of its mechanism of action, significantly hinders its further development and research. The information provided in this guide is based on the limited data that has been published. Further empirical studies would be necessary to fully characterize this compound and validate its therapeutic potential.

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